

Essential Safety and Operational Guide for 2-Cyanocyclohexane-1-carboxylic acid

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Compound of Interest

Compound Name: 2-Cyanocyclohexane-1-carboxylic acid

Cat. No.: B040786

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for handling **2-Cyanocyclohexane-1-carboxylic acid**, including personal protective equipment (PPE) recommendations, handling protocols, and disposal plans. Adherence to these guidelines is critical for ensuring laboratory safety.

Hazard Summary and Personal Protective Equipment

2-Cyanocyclohexane-1-carboxylic acid is a compound that requires careful handling due to its potential health hazards. While a specific Safety Data Sheet (SDS) for this exact molecule is not readily available, data from the closely related cyclohexanecarboxylic acid and other cyanated cyclic compounds indicate that it should be treated with caution. The primary hazards are expected to be skin irritation, serious eye irritation, and respiratory irritation.^{[1][2][3]} The presence of the cyano group suggests additional toxicity, including being harmful if swallowed, in contact with skin, or if inhaled.^[4]

Recommended Personal Protective Equipment (PPE)

PPE Category	Item	Standard
Eye and Face Protection	Chemical safety goggles or a face shield	OSHA 29 CFR 1910.133 or European Standard EN166 ^[5] ^[6]
Hand Protection	Chemically resistant gloves (e.g., Nitrile rubber)	Consult glove manufacturer for breakthrough time and suitability ^[1]
Body Protection	Laboratory coat and additional protective clothing as needed to prevent skin exposure	N/A
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate, use a NIOSH/MSHA or European Standard EN 136 approved respirator. ^[1]	N/A

Experimental Protocol: Safe Handling of 2-Cyanocyclohexane-1-carboxylic acid

This protocol outlines the essential steps for safely handling **2-Cyanocyclohexane-1-carboxylic acid** in a laboratory setting.

1. Engineering Controls and Preparation:

- Work in a well-ventilated area, preferably within a certified chemical fume hood.^[5]
- Ensure that an eyewash station and safety shower are readily accessible.^[5]
- Before starting, clear the work area of any unnecessary equipment or chemicals.

2. Donning Personal Protective Equipment (PPE):

- Put on a laboratory coat.
- Wear chemical safety goggles.^[1]

- Don the appropriate chemically resistant gloves. Inspect gloves for any signs of damage before use.[\[1\]](#)

3. Handling the Compound:

- Avoid direct contact with the skin and eyes.[\[5\]](#)
- Do not breathe in dust or vapors.[\[5\]](#)
- When weighing or transferring the solid, do so carefully to minimize dust generation.

4. In Case of Exposure:

- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing.[\[1\]](#) Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.[\[1\]](#)
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[\[1\]](#)
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink 2-4 cupfuls of water or milk. Seek immediate medical attention.[\[6\]](#)

5. Waste Disposal:

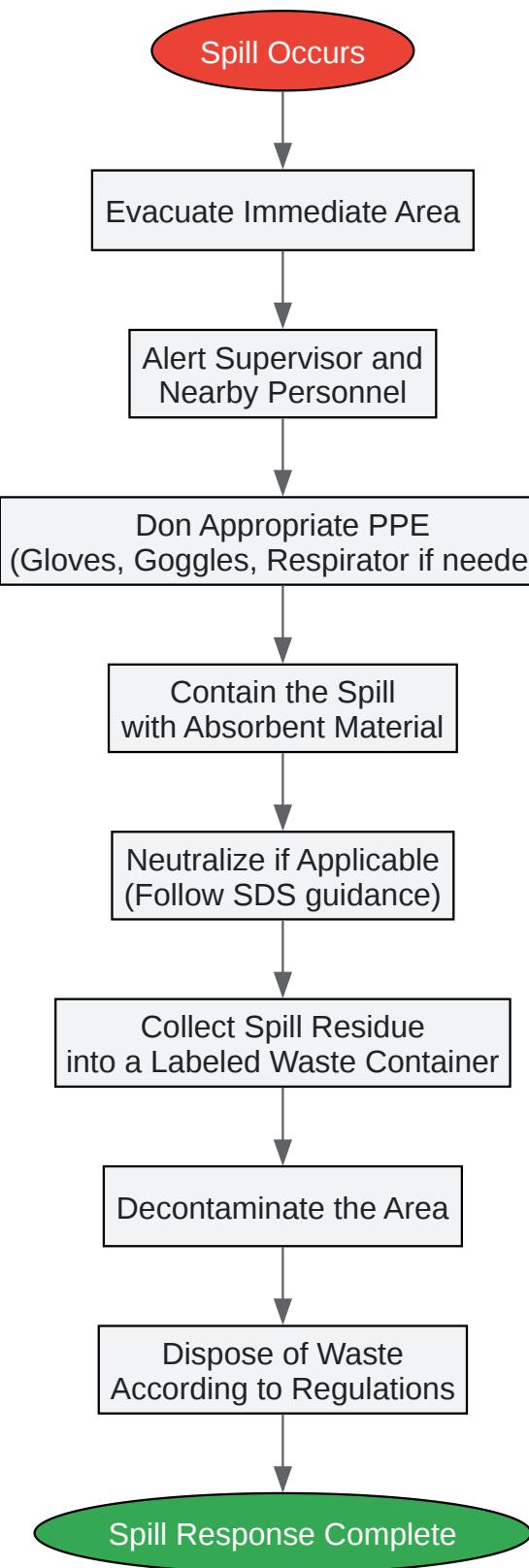
- Dispose of waste in a designated, labeled hazardous waste container.
- Follow all local, state, and federal regulations for hazardous waste disposal.

6. Doffing PPE:

- Remove gloves first, avoiding contact with the outside of the glove.
- Remove your lab coat.
- Wash your hands thoroughly with soap and water.

Emergency Spill Response Workflow

The following diagram outlines the procedural steps for responding to a chemical spill of **2-Cyanocyclohexane-1-carboxylic acid**.



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Caption: Workflow for handling a chemical spill.

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References

- 1. fishersci.fr [fishersci.fr]
- 2. cdn.chemservice.com [cdn.chemservice.com]
- 3. synergine.com [synergine.com]
- 4. echemi.com [echemi.com]
- 5. fishersci.com [fishersci.com]
- 6. simmons.chemoventory.com [simmons.chemoventory.com]
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